

2-Bromo-3-(trifluoromethyl)pyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-(trifluoromethyl)pyridine

Cat. No.: B070544

[Get Quote](#)

Technical Guide: 2-Bromo-3-(trifluoromethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromo-3-(trifluoromethyl)pyridine**, a key building block in medicinal chemistry and material science.

Core Physicochemical Data

The fundamental molecular and physical properties of **2-Bromo-3-(trifluoromethyl)pyridine** are summarized in the table below. This data is essential for reaction planning, analytical method development, and computational modeling.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₆ H ₃ BrF ₃ N | [1] |
| Molecular Weight | 225.99 g/mol | [1] |
| CAS Number | 175205-82-0 | [2] |
| Appearance | White crystals, powder, or fused solid | [3] |
| Melting Point | 37-41 °C | |
| SMILES String | FC(F)(F)c1c(Br)nccc1 | [2] |
| InChI Key | OFGSIPQYQUVVPL-UHFFFAOYSA-N | |

Chemical Structure

The logical relationship and connectivity of the atoms within the **2-Bromo-3-(trifluoromethyl)pyridine** molecule are depicted in the following diagram.

Caption: Molecular structure of **2-Bromo-3-(trifluoromethyl)pyridine**.

Note on Experimental Protocols and Signaling Pathways:

As of the latest data retrieval, detailed, publicly available experimental protocols specifically utilizing **2-Bromo-3-(trifluoromethyl)pyridine** are not indexed in common chemical databases. This compound is primarily documented as a synthetic intermediate. Information regarding its direct involvement in specific biological signaling pathways is also not available. Researchers are advised to consult proprietary reaction databases or the primary literature for specific applications and methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-溴-6-(三氟甲基)吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-Bromo-3-(trifluoromethyl)pyridine [synhet.com]
- 3. 2-Bromo-3-(trifluoromethyl)pyridine, 98% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [2-Bromo-3-(trifluoromethyl)pyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070544#2-bromo-3-trifluoromethyl-pyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com